

# t-Boc-Aminooxy-PEG5-azide safety data sheet (SDS) information

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## Compound of Interest

Compound Name: *t*-Boc-Aminooxy-PEG5-azide

Cat. No.: B8104465

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## An In-depth Technical Guide to the Safety of **t-Boc-Aminooxy-PEG5-azide**

This guide provides comprehensive safety and handling information for **t-Boc-Aminooxy-PEG5-azide**, a bifunctional linker molecule commonly used by researchers, scientists, and drug development professionals. This molecule is a polyethylene glycol (PEG)-based Proteolysis Targeting Chimera (PROTAC) linker, facilitating the synthesis of PROTACs through click chemistry.<sup>[1][2]</sup> It features a t-Boc protected aminooxy group and a terminal azide group, which can react with molecules containing alkynes, BCN, or DBCO.<sup>[1][3]</sup>

## Chemical and Physical Properties

**t-Boc-Aminooxy-PEG5-azide** is a hydrophilic PEG spacer that increases the solubility of the resulting conjugate in aqueous media.<sup>[3]</sup>

Property	Value	Source
CAS Number	2250216-95-4	[3][4]
Molecular Formula	C17H34N4O8	[3][4]
Molecular Weight	422.48 g/mol	[4]
Purity	>96% to >98%	[3][4]
Appearance	No data available	
Solubility	Soluble in Water, DMSO, DCM, DMF	[3]

## Hazard Identification and Safety Data

A complete Safety Data Sheet (SDS) for **t-Boc-Aminooxy-PEG5-azide** is not readily available. The following data is extrapolated from the SDS of a structurally similar compound, t-Boc-Aminooxy-PEG1-azide, and should be used as a guide for safe handling.

Hazard Class	GHS Classification	Pictogram	Hazard Statement
Acute Toxicity	Oral, Category 4	GHS07 (Exclamation Mark)	H302: Harmful if swallowed.[5]
Environmental Hazard	Acute aquatic toxicity, Category 1; Chronic aquatic toxicity, Category 1	GHS09 (Environment)	H410: Very toxic to aquatic life with long lasting effects.[5]

## Precautionary Statements:

- P264: Wash skin thoroughly after handling.[5]
- P270: Do not eat, drink or smoke when using this product.[5]
- P273: Avoid release to the environment.[5]

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[\[5\]](#)
- P330: Rinse mouth.[\[5\]](#)
- P391: Collect spillage.[\[5\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.[\[5\]](#)

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Aspect	Recommendation	Source
Handling	Handle in a well-ventilated place or in a chemical fume hood. Wear suitable protective clothing, including chemical-resistant gloves and safety goggles. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols.	[6][7]
Storage	Store in a tightly sealed container in a dry and well-ventilated place. Recommended storage temperature is -20°C.	[2][3]
Fire Fighting	Use dry powder or carbon dioxide extinguishers. Wear protective clothing and a self-contained breathing apparatus.	[7]
Spills	Mix with sand or other inert absorbent material, sweep up, and place in a tightly closed container for disposal. Do not allow the material to enter drains or water courses.	[7]

## First Aid Measures

The following first aid measures are recommended in case of exposure. This information is based on guidance for similar PEG-linker compounds.

Exposure Route	First Aid Protocol	Source
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.	[7]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention.	[7]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[6][7]
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes. Do not induce vomiting. Seek immediate medical attention.	[7]

## Experimental Protocols

**t-Boc-Aminooxy-PEG5-azide** is primarily used as a linker in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a type of "click chemistry". The following is a general protocol for the conjugation of an alkyne-containing molecule to this linker.

## Materials and Reagents:

- **t-Boc-Aminooxy-PEG5-azide**
- Alkyne-functionalized molecule of interest

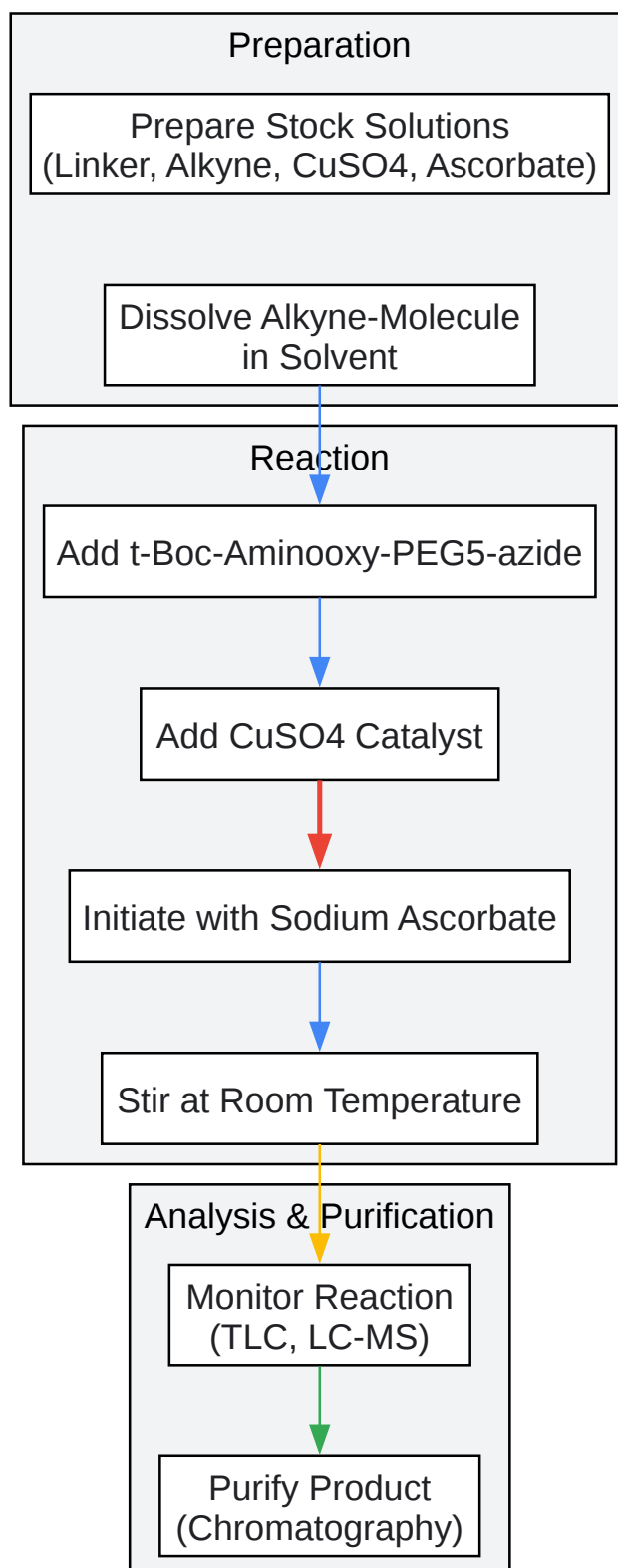
- Copper(II) sulfate ( $\text{CuSO}_4$ )
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) ligand (optional, for aqueous systems)
- Solvent (e.g., DMSO, water, or a mixture)
- Reaction vessel
- Stirring apparatus
- Nitrogen or Argon gas for inert atmosphere

## Experimental Procedure:

- Preparation of Stock Solutions:
  - Prepare a stock solution of the alkyne-functionalized molecule in the chosen solvent.
  - Prepare a stock solution of **t-Boc-Aminooxy-PEG5-azide** in the same solvent.
  - Prepare a fresh stock solution of sodium ascorbate in water.
  - Prepare a stock solution of  $\text{CuSO}_4$  in water.
  - If using, prepare a stock solution of THPTA ligand in water.
- Reaction Setup:
  - In a reaction vessel, dissolve the alkyne-functionalized molecule in the solvent.
  - Add the **t-Boc-Aminooxy-PEG5-azide** solution. A slight molar excess (e.g., 1.1 to 1.5 equivalents) is often used.
  - If using the THPTA ligand, pre-mix the  $\text{CuSO}_4$  and THPTA solutions for a few minutes before adding to the reaction mixture.
- Initiation of Reaction:

- Add the CuSO<sub>4</sub> solution to the reaction mixture.
- Initiate the click reaction by adding the freshly prepared sodium ascorbate solution.
- If the reactants are sensitive to oxidation, it is recommended to degas the solvent and perform the reaction under an inert atmosphere (Nitrogen or Argon).
- Reaction and Monitoring:
  - Allow the reaction to proceed at room temperature with stirring.
  - Reaction times can vary from 15 minutes to several hours.
  - The reaction progress can be monitored by techniques such as TLC, LC-MS, or HPLC.
- Work-up and Purification:
  - Once the reaction is complete, the product can be purified using standard chromatographic techniques (e.g., column chromatography, preparative HPLC) to remove the copper catalyst, excess reagents, and byproducts.

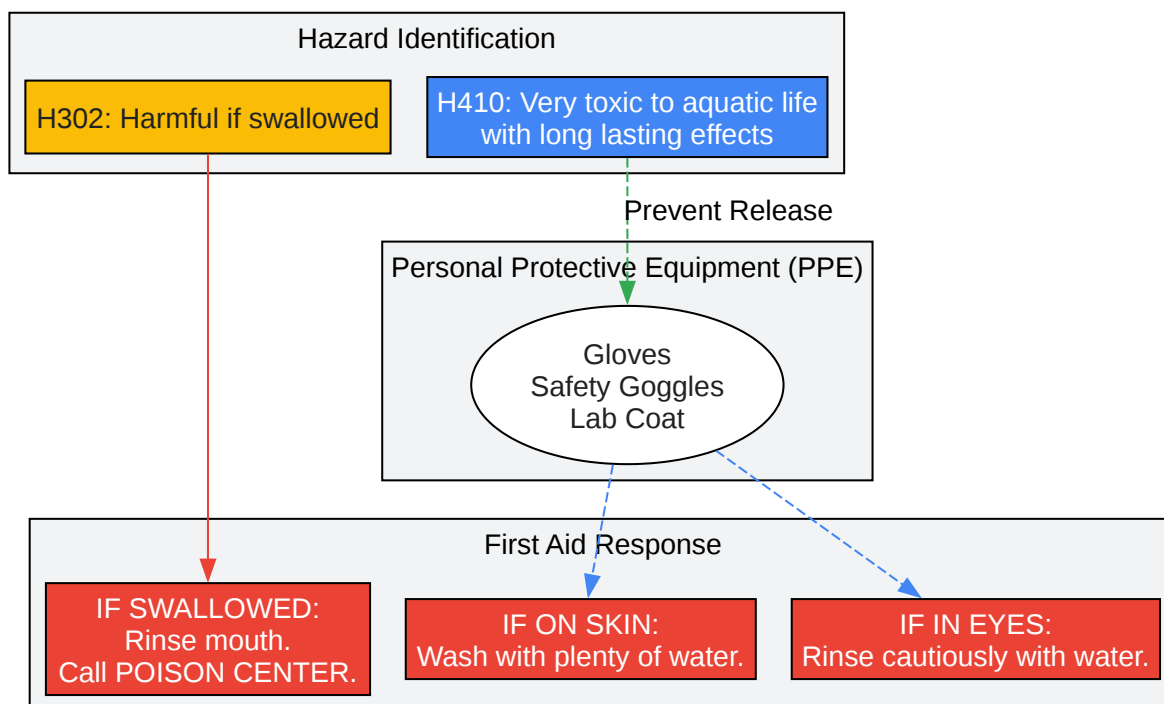
## Visualized Workflows and Relationships



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Caption: Workflow for a typical CuAAC "click chemistry" reaction.





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Caption: Logical relationships between hazards and safety responses.

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